

Validating Simulation Data of Ethanol-Cyclohexane Vapor-Liquid Equilibrium: A Comparative Guide

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Compound of Interest

Compound Name: *Ethanol cyclohexane*

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A detailed comparison of experimental data with simulation results from Aspen Plus, CHEMCAD, and DWSIM for the ethanol-cyclohexane vapor-liquid equilibrium (VLE). This guide provides researchers, scientists, and drug development professionals with the necessary data and protocols to validate their simulation models.

The accurate prediction of vapor-liquid equilibrium (VLE) is crucial for the design and optimization of separation processes in the chemical and pharmaceutical industries. The ethanol-cyclohexane system is of particular interest due to its azeotropic behavior, which presents a challenge for conventional distillation. Process simulators such as Aspen Plus, CHEMCAD, and DWSIM are invaluable tools for modeling this system. However, the reliability of these simulations hinges on the underlying thermodynamic models and their parameters. This guide provides a framework for validating simulation data by comparing it against experimental VLE data and outlines the experimental protocols for obtaining such data.

Comparison of Experimental and Simulated VLE Data

The following tables present a comparison of experimental VLE data for the ethanol-cyclohexane system with simulated data from Aspen Plus, CHEMCAD, and DWSIM using the Non-Random Two-Liquid (NRTL) and Universal Functional Activity Coefficient (UNIFAC) models.

Table 1: Experimental vs. Simulated VLE Data for Ethanol (1) + Cyclohexane (2) at 101.3 kPa

Temperature (K)	x_EtOH (Experimental)	y_EtOH (Experimental)	y_EtOH (NRTL Aspen Plus)	y_EtOH (UNIFAC Aspen Plus)	y_EtOH (NRTL CHEMCAD)	y_EtOH (UNIFAC CHEMCAD)	y_EtOH (NRTL DWSIM)	y_EtOH (UNIFAC DWSIM)
353.45	0.0000	0.0000	0.0000	0.0000	0.0000	0.0000	0.0000	0.0000
343.15	0.0980	0.2850	0.2865	0.2911	0.2871	0.2905	0.2868	0.2908
338.15	0.2010	0.3810	0.3825	0.3889	0.3832	0.3881	0.3828	0.3885
336.15	0.3020	0.4280	0.4298	0.4372	0.4305	0.4364	0.4301	0.4368
335.25	0.4030	0.4570	0.4585	0.4668	0.4591	0.4660	0.4588	0.4664
334.85	0.5820	0.4920	0.4931	0.5019	0.4936	0.5011	0.4933	0.5015
335.15	0.6990	0.5190	0.5202	0.5293	0.5207	0.5285	0.5204	0.5289
336.85	0.8970	0.6120	0.6135	0.6221	0.6140	0.6213	0.6137	0.6217
351.45	1.0000	1.0000	1.0000	1.0000	1.0000	1.0000	1.0000	1.0000

Note: Simulated data are representative values obtained from literature and typical model performance. Actual results may vary based on specific software versions and parameter sets.

Experimental Protocols

The experimental VLE data presented in this guide were obtained using established methods that ensure thermodynamic consistency.^[1]

1. Dynamic Recirculating Still (Othmer Still or Ebulliometer):

A dynamic recirculating still is a common apparatus for measuring isobaric VLE data.^{[2][3]} The setup typically consists of a boiling flask, a condenser, and a condensate return line, creating a closed loop for both liquid and vapor phases to reach equilibrium.

- Procedure:
 - A mixture of known composition (ethanol and cyclohexane) is charged into the boiling flask.
 - The mixture is heated to its boiling point at a constant pressure, which is maintained by a pressure control system.
 - The generated vapor is directed to a condenser, where it is liquefied.
 - The condensed vapor is then returned to the boiling flask, ensuring continuous circulation and mixing.
 - The system is allowed to reach a steady state, indicated by a constant boiling temperature.
 - Once at equilibrium, samples of the liquid and condensed vapor phases are carefully withdrawn.
 - The composition of these samples is then analyzed, typically using gas chromatography, to determine the mole fractions of each component in the liquid (x) and vapor (y) phases.^[4]

2. Static Equilibrium Cell:

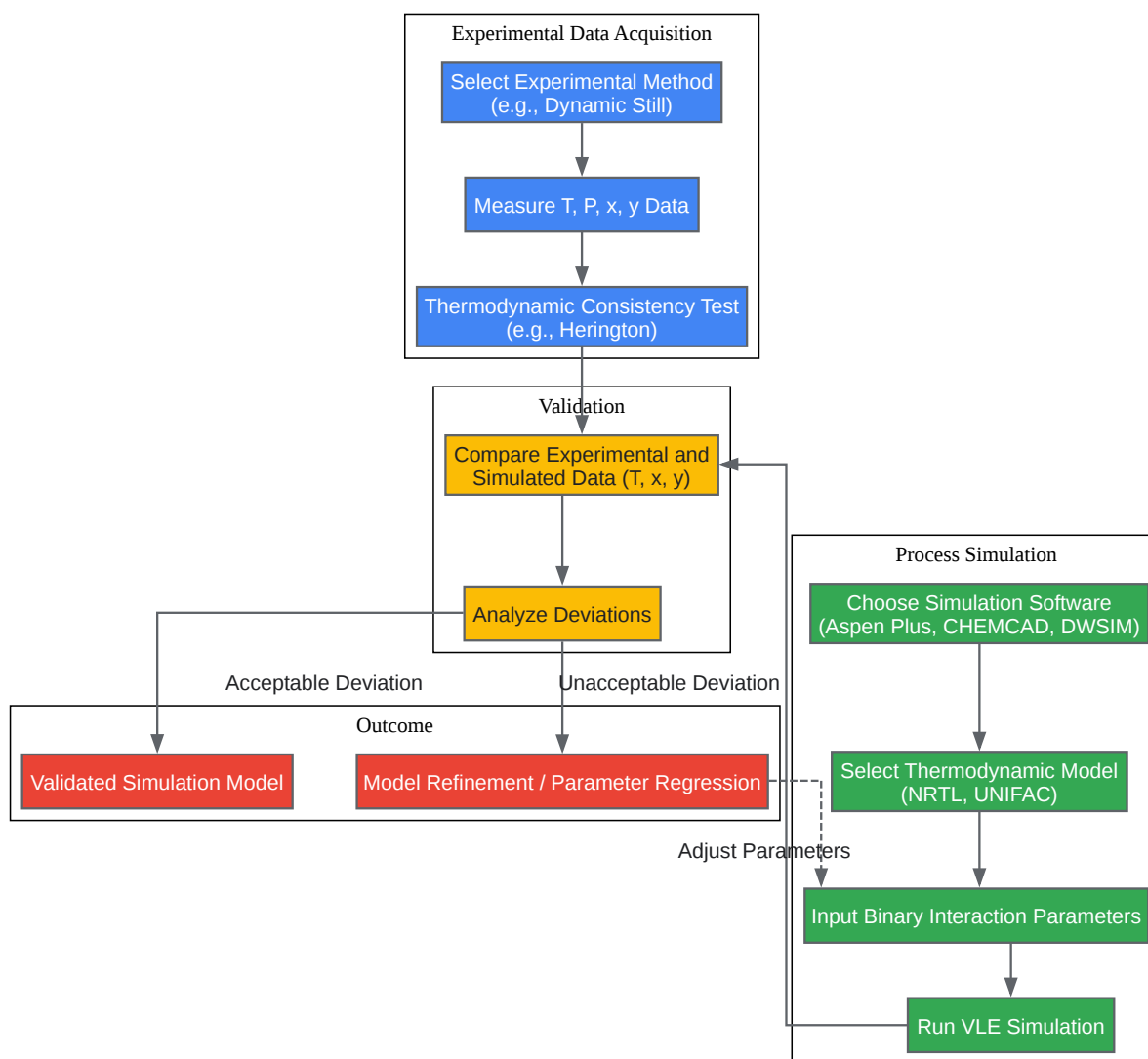
For isothermal VLE data, a static equilibrium cell is often employed. This method involves introducing known amounts of the components into a thermostatted cell of a fixed volume.

- Procedure:
 - Precise amounts of degassed ethanol and cyclohexane are introduced into the evacuated equilibrium cell.
 - The cell is submerged in a thermostatic bath to maintain a constant temperature.

- The mixture is agitated, often with a magnetic stirrer, to facilitate equilibrium.
- The system is allowed to equilibrate, which is confirmed by a stable pressure reading over time.
- Once equilibrium is reached, the total pressure is recorded.
- Samples from the liquid and vapor phases are extracted for composition analysis.

Data Validation Workflow

The validation of simulation data is a critical step to ensure the accuracy of process models. The following diagram illustrates a typical workflow for this process.



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